

Technical Guide: 2-(Aminomethyl)-4-methylphenol Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Aminomethyl)-4-methylphenol
hydrochloride

Cat. No.: B1384072

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

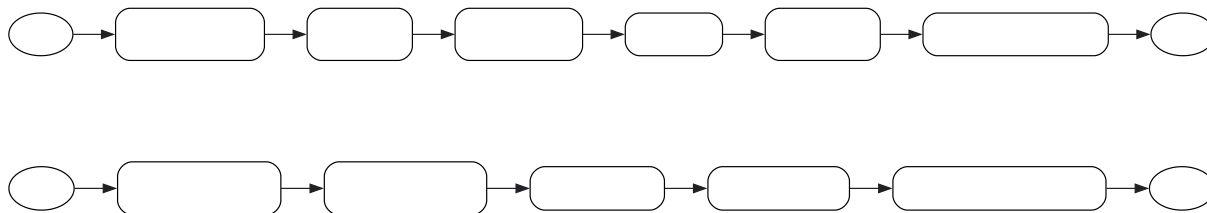
Abstract

This technical guide provides a comprehensive overview of **2-(Aminomethyl)-4-methylphenol hydrochloride**, a substituted phenol derivative of interest in various research and development applications. Due to the potential for nomenclature ambiguity, this document clarifies the specific isomeric structure being addressed. The guide covers the chemical identity, physical and chemical properties, a plausible synthetic approach, and safety considerations. The information is presented to be a valuable resource for professionals in the fields of chemistry and drug discovery.

Chemical Identity and Structure

It is crucial to distinguish **2-(Aminomethyl)-4-methylphenol hydrochloride** from its isomer, 2-Amino-4-methylphenol hydrochloride. The compound detailed in this guide features an aminomethyl substituent at the second position of the 4-methylphenol ring.

Chemical Structure:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Technical Guide: 2-(Aminomethyl)-4-methylphenol Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1384072#2-aminomethyl-4-methylphenol-hydrochloride-cas-number\]](https://www.benchchem.com/product/b1384072#2-aminomethyl-4-methylphenol-hydrochloride-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com